

Application Notes and Protocols for T-3764518 in In-Vitro Studies

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Compound of Interest

Compound Name: T-3764518

Cat. No.: B15574587

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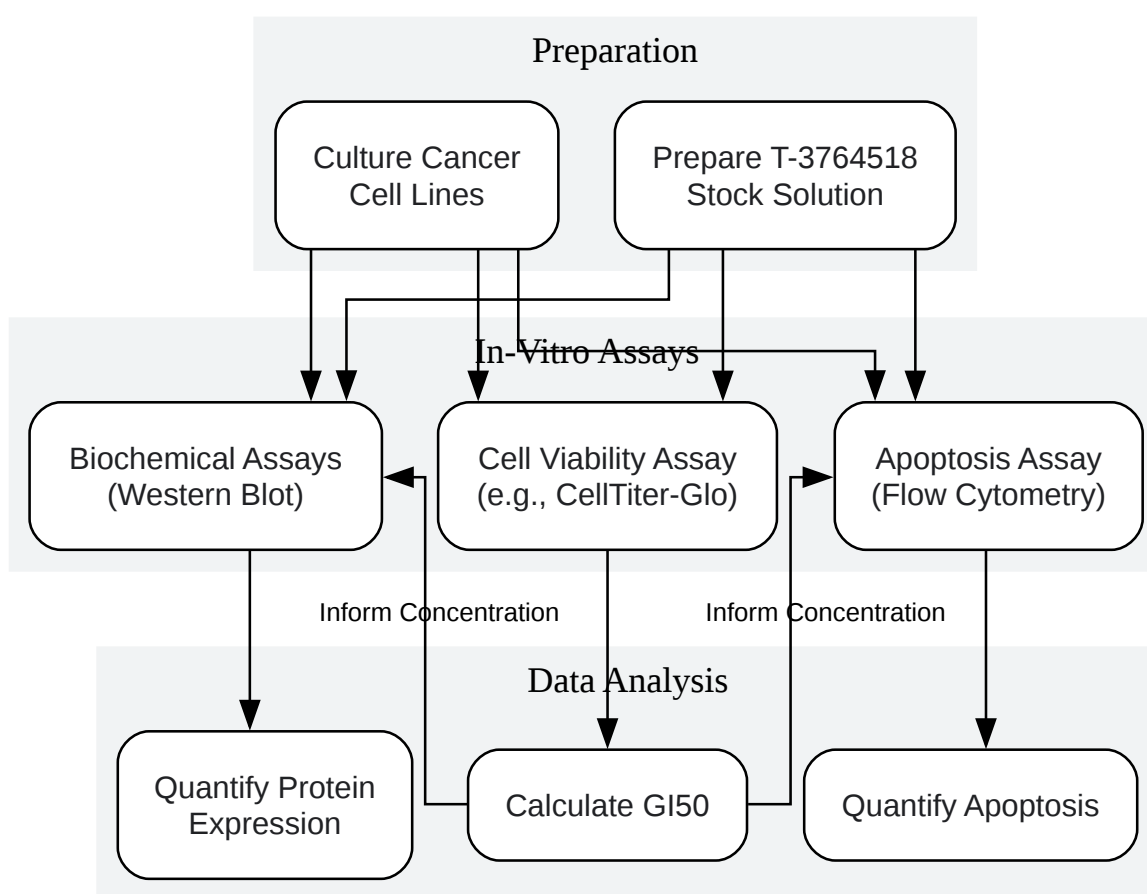
Introduction

T-3764518 is a novel, potent, and orally available small molecule inhibitor of Stearoyl-CoA Desaturase 1 (SCD1).[1] SCD1 is a key enzyme in lipogenesis, responsible for converting saturated fatty acids (SFAs) into monounsaturated fatty acids (MUFAs).[1][2] This enzymatic activity is crucial for various cellular processes, including membrane fluidity and lipid signaling. In many cancer types, SCD1 is overexpressed and plays a significant role in promoting cell proliferation and survival.[1][2] **T-3764518** exerts its anti-cancer effects by inhibiting SCD1, leading to an accumulation of SFAs, which in turn induces endoplasmic reticulum (ER) stress and ultimately triggers apoptosis (programmed cell death).[1] These application notes provide detailed protocols for utilizing **T-3764518** in in-vitro studies to investigate its effects on cancer cells.

Mechanism of Action

T-3764518 specifically targets and inhibits the enzymatic activity of SCD1. This inhibition blocks the conversion of stearoyl-CoA to oleoyl-CoA, leading to a shift in the cellular lipid profile, characterized by an increased ratio of saturated to unsaturated fatty acids.[1] This alteration in

lipid composition disrupts cellular homeostasis, particularly affecting the endoplasmic reticulum, leading to the unfolded protein response (UPR) and ER stress. Prolonged ER stress activates pro-apoptotic signaling pathways, culminating in cancer cell death, which can be observed by an increase in markers such as cleaved poly (ADP-ribose) polymerase 1 (PARP1).[1]



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References

- [1. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Antibodies for ER Stress | Proteintech Group \[ptglab.com\]](#)
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